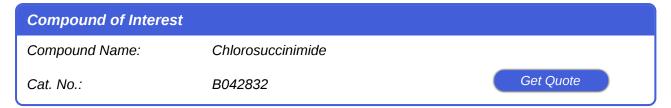


N-Chlorosuccinimide safety protocols and handling guidelines

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An In-depth Technical Guide to N-Chlorosuccinimide: Safety Protocols and Handling

N-**Chlorosuccinimide** (NCS) is a versatile reagent widely employed in organic synthesis as a chlorinating agent and mild oxidant.[1][2] Its stability and selectivity make it a preferred alternative to gaseous chlorine, particularly in pharmaceutical research and complex molecule synthesis.[1][3][4] However, its utility is matched by significant hazards, including its corrosive nature and potential for violent reactions.[5][6] This guide provides comprehensive safety protocols, handling guidelines, and emergency procedures for researchers, scientists, and drug development professionals to ensure the safe and effective use of N-**Chlorosuccinimide** in a laboratory setting.

Chemical and Physical Properties

N-**Chlorosuccinimide** is a white solid with a faint chlorine-like odor.[7][8] It is sensitive to light and moisture, and may decompose when exposed to them.[7][9]



Property	Value	Source	
Synonyms	1-Chloro-2,5-pyrrolidinedione, Succinochlorimide, NCS	[9][10]	
CAS Number	128-09-6	[9]	
Molecular Formula	C4H4CINO2	[6][11]	
Molecular Weight	133.53 g/mol	[5][6]	
Appearance	White crystalline powder	stalline powder [5][7]	
Melting Point	148 to 150 °C (298 to 302 °F; 421 to 423 K)	[2]	
Density	1.65 g/cm ³	[2]	
Solubility	Water (1:70), Alcohol (1:150), Benzene (1:50)	[7]	

Hazard Identification and Toxicology

NCS is classified as a hazardous substance that is harmful if swallowed and causes severe skin burns and eye damage.[5][6][11] It can also cause respiratory irritation.[12][13]



Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07: Exclamation mark	Danger	H302: Harmful if swallowed
Skin Corrosion (Category 1B)	GHS05: Corrosive	Danger	H314: Causes severe skin burns and eye damage
Serious Eye Damage (Category 1)	GHS05: Corrosive	Danger	H318: Causes serious eye damage
Specific target organ toxicity — single exposure (Category 3), Respiratory system	GHS07: Exclamation mark	Danger	H335: May cause respiratory irritation
Corrosive to Metals (Category 1)	GHS05: Corrosive	Danger	H290: May be corrosive to metals
Hazardous to the Aquatic Environment, Acute (Category 1)	GHS09: Environment	Danger	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic (Category 1)	GHS09: Environment	Danger	H410: Very toxic to aquatic life with long lasting effects

Toxicological Data

Acute Oral Toxicity (LD50): 1000 - 1212 mg/kg (Rat).[6][12]

Potential Health Effects:

- Inhalation: May cause irritation of the respiratory tract, with symptoms including a burning sensation, coughing, wheezing, and shortness of breath.[9] Inhalation of vapors or mists can lead to lung edema, the symptoms of which may be delayed.[7]
- Skin Contact: Causes severe chemical burns.[5] Direct contact can lead to inflammation, itching, scaling, and blistering.[12]



- Eye Contact: Causes serious eye damage.[5][7] Direct contact can produce pain, tears, and severe burns, with a risk of permanent injury.[7][9]
- Ingestion: Harmful if swallowed.[5] Can produce chemical burns in the mouth and gastrointestinal tract.[7] Ingestion of less than 150 grams may be fatal or cause serious health damage.[7]

Personal Protective Equipment (PPE) and Engineering Controls

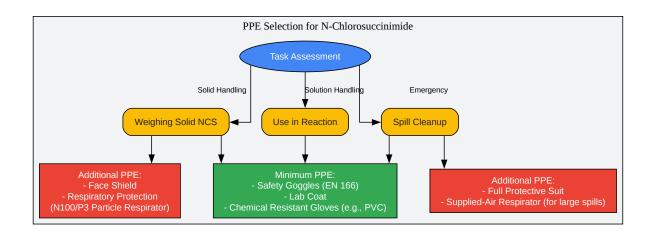
Proper protection is critical when handling NCS. Use of adequate engineering controls and appropriate PPE is mandatory to prevent exposure.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
 [6]
- Provide appropriate exhaust ventilation where dust is formed.[11]
- Facilities must be equipped with an eyewash station and a safety shower.[12]

Personal Protective Equipment: The selection of PPE depends on the specific laboratory task and the potential for exposure.



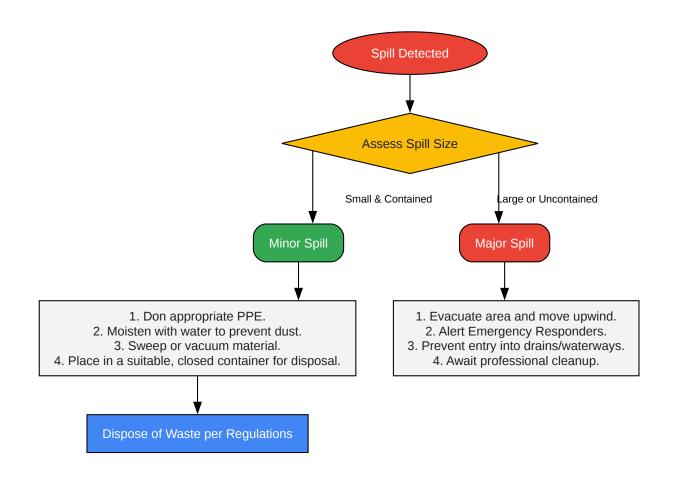












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